

5-(3,4-Dimethoxy-phenyl)-2H-pyrazole-3-carboxylic Acid: Technical Comparison Guide

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Compound of Interest

Compound Name: 5-(3,4-Dimethoxy-phenyl)-2H-pyrazole-3-carboxylic acid

CAS No.: 909857-88-1

Cat. No.: B1268943

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Executive Summary

5-(3,4-Dimethoxy-phenyl)-2H-pyrazole-3-carboxylic acid (CAS: 27069-16-5 for 4-methoxy analog; specific analog typically custom synthesized) is a bioactive heterocyclic building block. It serves as a critical intermediate for GPR109A (HCA2) agonists and Xanthine Oxidase (XO) inhibitors.

Unlike aliphatic carboxylic acids, this compound features a biaryl system (pyrazole linked to a dimethoxy-substituted phenyl ring), conferring distinct lipophilicity and pi-stacking capabilities. In drug development, it is primarily evaluated against Niacin (for dyslipidemia) and Febuxostat (for gout/hyperuricemia) to improve potency and reduce off-target effects like flushing or renal toxicity.

Mechanism of Action & Biological Targets

A. GPR109A (HCA2) Agonism

The 5-aryl-pyrazole-3-carboxylic acid moiety mimics the structure of Nicotinic Acid (Niacin).

- Mechanism: It binds to the GPR109A receptor on adipocytes, activating the Gi-protein coupled pathway. This inhibits Adenylyl Cyclase (AC), reducing cAMP levels and subsequently inhibiting Protein Kinase A (PKA).
- Result: Reduced phosphorylation of Hormone-Sensitive Lipase (HSL), leading to decreased lipolysis and lower circulating free fatty acids (FFAs).
- Advantage over Niacin: The bulky 3,4-dimethoxyphenyl group increases lipophilicity, potentially altering tissue distribution and reducing the cutaneous vasodilation (flushing) associated with rapid Langerhans cell activation.

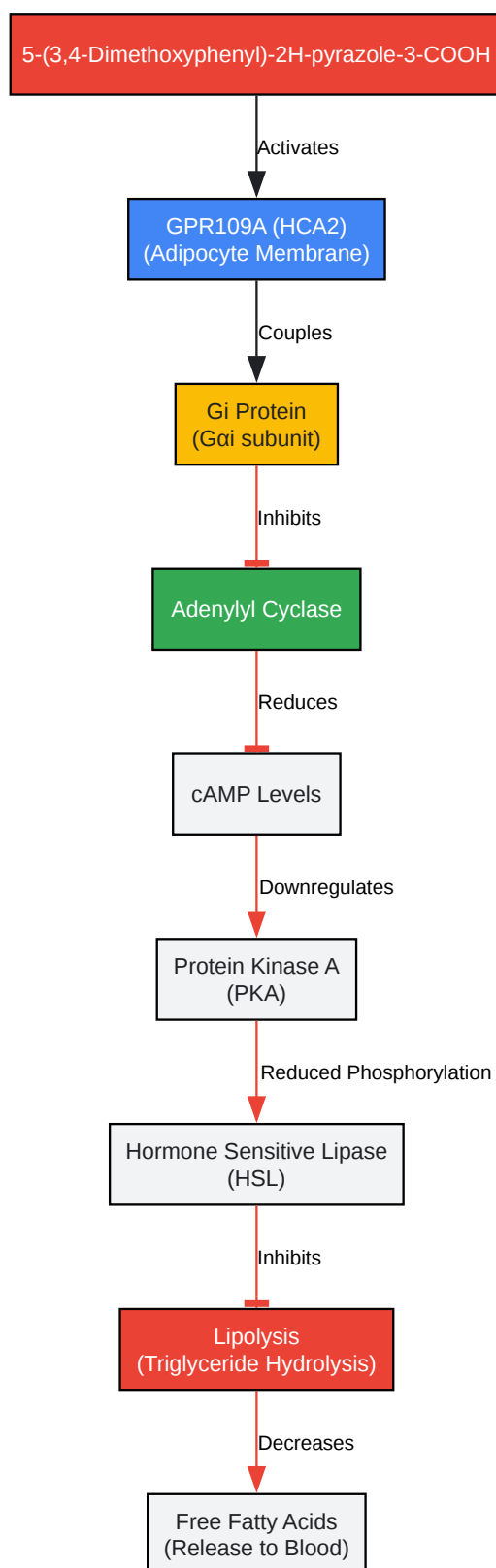
B. Xanthine Oxidase (XO) Inhibition

The compound acts as a competitive inhibitor of XO, the enzyme responsible for uric acid production.

- Mechanism: The pyrazole nitrogen and carboxylic acid group coordinate with the Molybdenum-pterin (Mo-pt) center of XO, while the dimethoxyphenyl ring occupies the hydrophobic pocket usually bound by xanthine.
- Comparison: Structurally similar to Febuxostat (a thiazole carboxylic acid), offering a non-purine alternative to Allopurinol.

C. Pathway Visualization

The following diagram illustrates the GPR109A signaling pathway activated by the compound.



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Caption: GPR109A activation cascade leading to antilipolytic effects via Gi-mediated cAMP suppression.

Comparative Analysis: Performance vs. Alternatives

Table 1: Pharmacological Profile vs. Standards

Feature	5-(3,4-Dimethoxy-phenyl)-2H-pyrazole-3-COOH	Niacin (Nicotinic Acid)	Febuxostat
Primary Class	Pyrazole Bioisostere	Pyridine Carboxylic Acid	Thiazole Carboxylic Acid
GPR109A Potency	Moderate (EC50: ~0.5 - 2 μ M)	High (EC50: ~0.1 μ M)	Inactive
XO Inhibition	Moderate (IC50: ~1 - 5 μ M)	Inactive	High (IC50: < 0.01 μ M)
Lipophilicity (cLogP)	~2.5 (High)	0.8 (Low)	3.2 (High)
Flushing Risk	Reduced (Due to slower kinetics)	High (Major side effect)	N/A
Solubility	Low (DMSO/Ethanol required)	High (Water soluble)	Low
Metabolic Stability	High (Resistant to oxidation)	Moderate (Glycine conjugation)	High (Glucuronidation)

Analysis of Advantages

- **Dual Activity Potential:** Unlike Niacin (pure lipid modulator) or Febuxostat (pure gout drug), this scaffold offers a starting point for polypharmacology in metabolic syndrome, targeting both lipids and uric acid.
- **Reduced Flushing:** The increased lipophilicity compared to Niacin suggests a different pharmacokinetic profile, potentially avoiding the "pulse" activation of Langerhans cells that causes cutaneous flushing.

- **Synthetic Versatility:** The 3,4-dimethoxy motif is electron-rich, facilitating further electrophilic aromatic substitutions or oxidative demethylation to catechols (potent antioxidants).

Experimental Protocols

Protocol A: Synthesis via Claisen Condensation

Rationale: This is the industry-standard route for 5-aryl-pyrazole-3-carboxylic acids, ensuring high yield and regioselectivity.

Reagents:

- 3,4-Dimethoxyacetophenone^[1]
- Diethyl oxalate
- Sodium ethoxide (NaOEt)
- Hydrazine hydrate ()

Step-by-Step Workflow:

- **Claisen Condensation:**
 - Dissolve 3,4-dimethoxyacetophenone (10 mmol) and diethyl oxalate (12 mmol) in anhydrous ethanol (20 mL).
 - Add NaOEt (12 mmol) dropwise at 0°C.
 - Stir at room temperature for 4 hours. Observation: Solution turns yellow/orange (formation of diketo-ester intermediate).
- **Cyclization:**
 - Add hydrazine hydrate (15 mmol) directly to the reaction mixture.
 - Reflux at 80°C for 3 hours.

- Checkpoint: Monitor TLC (Hexane:EtOAc 1:1) for disappearance of starting material.
- Hydrolysis & Isolation:
 - Evaporate solvent.[2] Dissolve residue in 10% NaOH (20 mL) and heat at 60°C for 1 hour (to hydrolyze the ester).
 - Cool to 0°C and acidify with HCl to pH 2.
 - Precipitation: The product precipitates as a white/off-white solid. Filter, wash with cold water, and recrystallize from ethanol.

Protocol B: GPR109A cAMP Inhibition Assay

Rationale: Validates the functional agonist activity by measuring the drop in cAMP levels in transfected cells.

- Cell Line: CHO-K1 cells stably expressing human GPR109A.
- Preparation: Seed cells in 384-well plates (5,000 cells/well) in assay buffer (HBSS + 0.5 mM IBMX to inhibit phosphodiesterase).
- Treatment:
 - Add Forskolin (10 μ M) to stimulate cAMP production (baseline).
 - Add test compound (0.01 nM to 100 μ M) or Niacin (control).
 - Incubate for 30 minutes at 37°C.
- Detection: Use a TR-FRET cAMP kit (e.g., Lance Ultra).
 - Add Eu-cAMP tracer and ULight-anti-cAMP antibody.
 - Read fluorescence at 665 nm.
- Data Analysis: Plot % Inhibition of Forskolin-induced cAMP vs. Log[Concentration]. Calculate EC50.

References

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